

# An In-depth Technical Guide to *cis*-5-Dodecenoic Acid

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## Compound of Interest

Compound Name: *cis*-5-Dodecenoic acid

Cat. No.: B1201490

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## Introduction

***cis*-5-Dodecenoic acid** is a monounsaturated fatty acid with the chemical formula  $C_{12}H_{22}O_2$ . [1][2][3] Structurally, it is characterized by a 12-carbon chain with a *cis*-configured double bond between the fifth and sixth carbon atoms and a carboxylic acid group at one end.[1] This medium-chain fatty acid is of interest to researchers for its biological activities, including its role as an inhibitor of cyclooxygenase (COX) enzymes and its involvement in fatty acid metabolism. [4][5][6] This technical guide provides a comprehensive overview of the chemical structure, properties, and relevant experimental protocols for ***cis*-5-Dodecenoic acid**.

## Chemical Structure and Properties

***cis*-5-Dodecenoic acid**, also known as (5Z)-dodec-5-enoic acid, is an organic compound with a molecular weight of approximately 198.30 g/mol. [2][3][7] The presence of the *cis* double bond introduces a kink in the aliphatic tail, influencing its physical and chemical properties.

## Chemical Identifiers

| Identifier        | Value  |
|-------------------|--|
| CAS Number        | 2430-94-6  |
| Molecular Formula | C <sub>12</sub> H <sub>22</sub> O <sub>2</sub>   |
| Molecular Weight  | 198.30 g/mol   |
| InChI             | InChI=1S/C12H22O2/c1-2-3-4-5-6-7-8-9-10-11-12(13)14/h7-8H,2-6,9-11H2,1H3,(H,13,14)/b8-7- |
| SMILES            | CCCCCCC=CCCCC(=O)O   |

## Physicochemical Data

| Property           | Value                    | Source                         |
|--------------------|--------------------------|--------------------------------|
| Purity             | ≥98% - 99%               | Cayman Chemical, Sigma-Aldrich |
| Melting Point      | 9.63°C (estimate)        | LookChem                       |
| Boiling Point      | 135 °C at 0.4 mm Hg      | ChemicalBook                   |
| Density            | 0.906 g/mL at 25 °C      | ChemicalBook                   |
| Refractive Index   | n <sub>20</sub> /D 1.454 | ChemicalBook                   |
| Solubility in DMSO | 50 mg/mL (252.14 mM)     | TargetMol                      |

## Biological Activity

**cis-5-Dodecenoic acid** exhibits inhibitory activity against both COX-1 and COX-2 enzymes, which are key to the synthesis of prostaglandins, important mediators of inflammation.[4][5][6] At a concentration of 100 µg/mL, it has been shown to inhibit COX-1 and COX-2 by 35% and 32%, respectively.[4][6] This fatty acid is also involved in the β-oxidation metabolic pathway, where its metabolic rate is notably lower than that of saturated fatty acids.[4][6]

## Experimental Protocols

### Preparation of Stock Solutions

For In Vitro Assays:

- Materials: **cis-5-Dodecenoic acid**, Dimethyl sulfoxide (DMSO)
- Protocol:
  - Weigh the desired amount of **cis-5-Dodecenoic acid**.
  - Add DMSO to the desired concentration (e.g., for a 10 mM stock solution, add 0.5043 mL of DMSO to 1 mg of the compound).
  - If necessary, use sonication to ensure complete dissolution.[\[1\]](#)

For In Vivo Formulations:

- Materials: **cis-5-Dodecenoic acid**, DMSO, PEG300, Tween 80, Saline
- Protocol (for a 2 mg/mL solution):[\[1\]](#)
  - Prepare a stock solution of **cis-5-Dodecenoic acid** in DMSO.
  - In a separate tube, prepare the vehicle by mixing the solvents in the following volumetric ratio: 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline.
  - Add the appropriate volume of the **cis-5-Dodecenoic acid** stock solution to the vehicle to achieve the final concentration of 2 mg/mL.
  - Vortex the solution thoroughly. Sonication is recommended to ensure a clear solution.[\[1\]](#)

## Cyclooxygenase (COX) Inhibition Assay (General Protocol)

This protocol provides a general workflow for assessing the COX inhibitory activity of **cis-5-Dodecenoic acid**.

- Materials:
  - Purified COX-1 and COX-2 enzymes

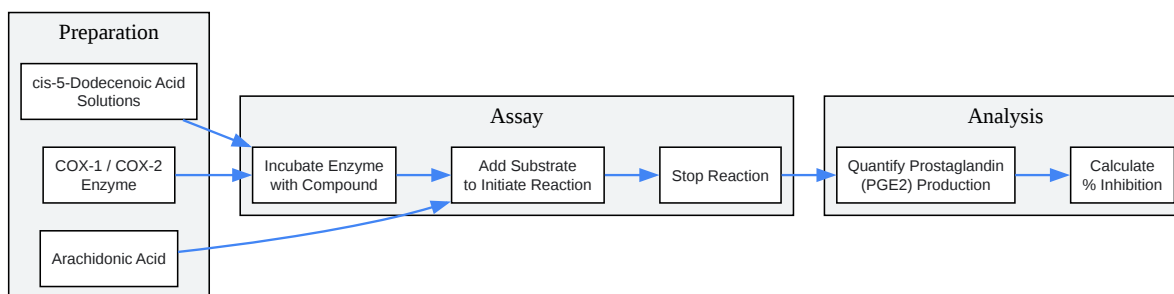
- Arachidonic acid (substrate)
- **cis-5-Dodecenoic acid**
- Assay buffer (e.g., Tris-HCl buffer)
- Detection reagent for prostaglandin E2 (PGE2) (e.g., EIA kit)
- Protocol:
  - Prepare solutions of **cis-5-Dodecenoic acid** at various concentrations.
  - In a microplate, add the COX enzyme (either COX-1 or COX-2) to the assay buffer.
  - Add the **cis-5-Dodecenoic acid** solutions to the wells containing the enzyme and incubate for a specified time (e.g., 15 minutes at room temperature) to allow for binding.
  - Initiate the enzymatic reaction by adding arachidonic acid.
  - Incubate for a specific period (e.g., 10 minutes at 37°C).
  - Stop the reaction by adding a stopping reagent (e.g., a solution of HCl).
  - Quantify the amount of PGE2 produced using a suitable detection method, such as an enzyme immunoassay (EIA).
  - Calculate the percentage of inhibition by comparing the PGE2 levels in the presence of **cis-5-Dodecenoic acid** to the control (vehicle-treated) samples.

## Visualizations

### Chemical Structure of cis-5-Dodecenoic Acid

Caption: Chemical structure of **cis-5-Dodecenoic acid**.

## Workflow for Evaluating COX Inhibition



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Caption: Experimental workflow for COX inhibition assay.

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- To cite this document: BenchChem. [An In-depth Technical Guide to cis-5-Dodecenoic Acid]. BenchChem, [2025]. [Online PDF]. Available at:

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